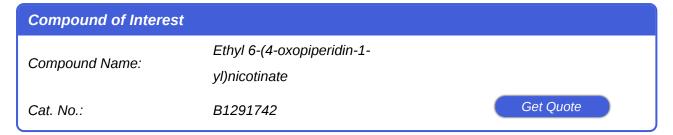


# Physical and chemical properties of Ethyl 6-(4-oxopiperidin-1-yl)nicotinate

Author: BenchChem Technical Support Team. Date: December 2025



# An In-depth Technical Guide to Ethyl 6-(4-oxopiperidin-1-yl)nicotinate

For Researchers, Scientists, and Drug Development Professionals

## **Abstract**

**Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**, a heterocyclic compound identified by CAS number 1016885-83-8, is a molecule of interest within the domain of chemical synthesis and drug discovery. This technical guide serves to consolidate the available physical and chemical property data for this compound. However, it is critical to note that comprehensive experimental data for this specific molecule is not widely available in public databases. Much of the currently accessible information is limited to basic molecular identifiers. This document presents the confirmed properties and highlights the significant gaps in the experimental data record.

# **Chemical Identity and Structure**

**Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** is a derivative of nicotinic acid, featuring a 4-oxopiperidinyl substituent at the 6-position of the pyridine ring. The presence of an ethyl ester, a pyridine ring, and a piperidinone moiety suggests its potential as a versatile intermediate in the synthesis of more complex molecules.

Table 1: Compound Identifiers



Identifier	Value	Source
CAS Number	1016885-83-8	[1][2]
Molecular Formula	C13H16N2O3	[1][2]
Molecular Weight	248.28 g/mol	[1]
Product Number	VCP2-026	[2]
Category	Piperidine derivative	[2]

# **Physical and Chemical Properties**

A thorough search of scientific literature and chemical supplier databases reveals a significant lack of experimentally determined physical and chemical properties for **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**. Safety Data Sheets (SDS) for this compound consistently report "no data available" for the majority of these parameters.

Table 2: Physical and Chemical Properties



Property	Value	Source
Physical State	No data available	[3]
Color	No data available	[3]
Odor	No data available	[3]
Melting Point/Freezing Point	No data available	[3]
Boiling Point or Initial Boiling Point and Boiling Range	No data available	[3]
Flammability	No data available	[3]
Lower and Upper Explosion Limit/Flammability Limit	No data available	[3]
Flash Point	No data available	[3]
Auto-ignition Temperature	No data available	[3]
Decomposition Temperature	No data available	[3]
рН	No data available	[3]
Kinematic Viscosity	No data available	[3]
Solubility	No data available	[3]
Partition Coefficient noctanol/water (Log Value)	No data available	[3]
Vapor Pressure	No data available	[3]
Density and/or Relative Density	No data available	[3]
Relative Vapor Density	No data available	[3]
Particle Characteristics	No data available	[3]

For the purpose of comparison, predicted data for a positional isomer, ethyl 2-(4-oxopiperidin-1-yl)nicotinate (CAS No. 1016524-78-9), are presented below. It is crucial to emphasize that



these values are not for the target compound and should be used with caution as indicative estimates only.

Table 3: Predicted Properties of Ethyl 2-(4-oxopiperidin-1-yl)nicotinate (CAS 1016524-78-9)

Property	Predicted Value	Source
Density	1.206 ± 0.06 g/cm <sup>3</sup>	[4]
Boiling Point	412.9 ± 45.0 °C	[4]
Flash Point	203.5 ± 28.7 °C	[4]
Refractive Index	1.551	[4]
Polar Surface Area (PSA)	59.5 Ų	[4]
XLogP3	0.73	[4]

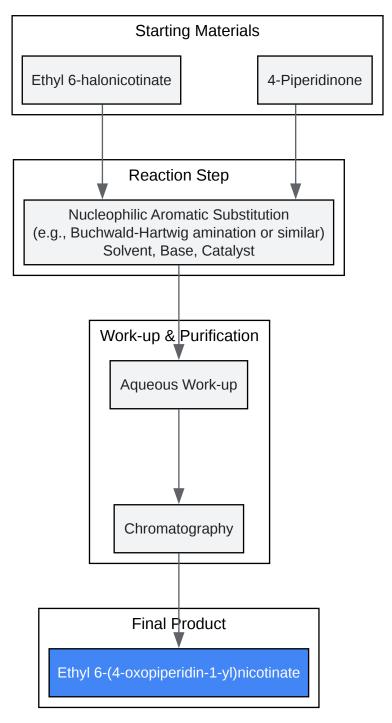
# **Experimental Protocols**

Due to the absence of published research detailing the synthesis or experimental evaluation of **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**, no established and validated experimental protocols can be provided at this time.

A potential synthetic route could logically involve the nucleophilic aromatic substitution of a suitable ethyl 6-halonicotinate with 4-piperidinone. The general workflow for such a synthesis is depicted below. This diagram represents a hypothetical pathway and has not been experimentally verified for this specific compound.



### Hypothetical Synthesis Workflow



Click to download full resolution via product page

Caption: Hypothetical synthetic route for **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**.

# **Signaling Pathways and Biological Activity**



There is currently no information in the public domain regarding the biological activity of **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** or its interaction with any signaling pathways. Its structural similarity to other nicotinic acid derivatives could suggest potential activity as a vasodilator or in other biological processes, but this remains purely speculative without experimental evidence.

## **Conclusion and Future Outlook**

**Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** is a chemical entity for which there is a significant dearth of publicly available experimental data. This guide has compiled the known identifiers for this compound. The lack of information on its physical, chemical, and biological properties underscores the need for foundational research to characterize this molecule. Future studies should aim to synthesize and purify this compound, followed by a comprehensive analysis of its properties, including but not limited to melting and boiling points, solubility in various solvents, and full spectral characterization (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry). Such data would be invaluable for its potential application in medicinal chemistry and materials science. Researchers interested in this compound are encouraged to undertake these fundamental characterization studies.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. chemcd.com [chemcd.com]
- 2. ethyl 6-(4-oxopiperidin-1-yl)nicotinate|1016885-83-8--Suzhou Victorypharm Co.,Ltd. [victory-pharm.com]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 6-(4-oxopiperidin-1-yl)nicotinate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291742#physical-and-chemical-properties-of-ethyl-6-4-oxopiperidin-1-yl-nicotinate]



#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com